

Flephedrone (4-FMC) chemical structure and properties

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Compound of Interest

Compound Name: *Flephedrone*

Cat. No.: *B607461*

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An In-Depth Technical Guide to **Flephedrone** (4-FMC)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Flephedrone, also known as 4-fluoromethcathinone (4-FMC), is a synthetic stimulant of the cathinone class.^[1] It emerged as a designer drug in the late 2000s, sold online as a "legal high" or "research chemical".^{[1][2]} This document provides a comprehensive technical overview of 4-FMC, consolidating available data on its chemical structure, physicochemical properties, synthesis, pharmacology, and metabolism. The information is intended for researchers, scientists, and drug development professionals to support further investigation into this compound.

Chemical Structure and Physicochemical Properties

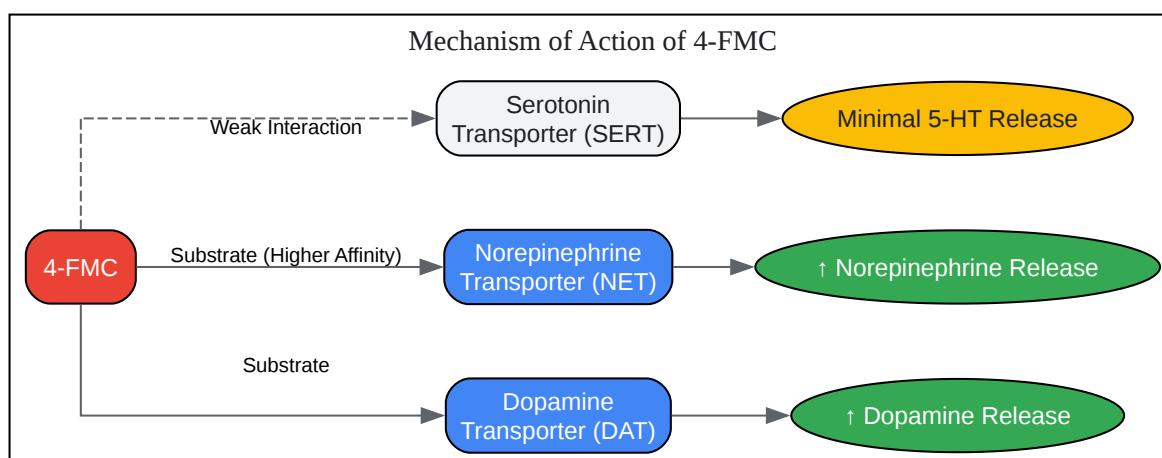
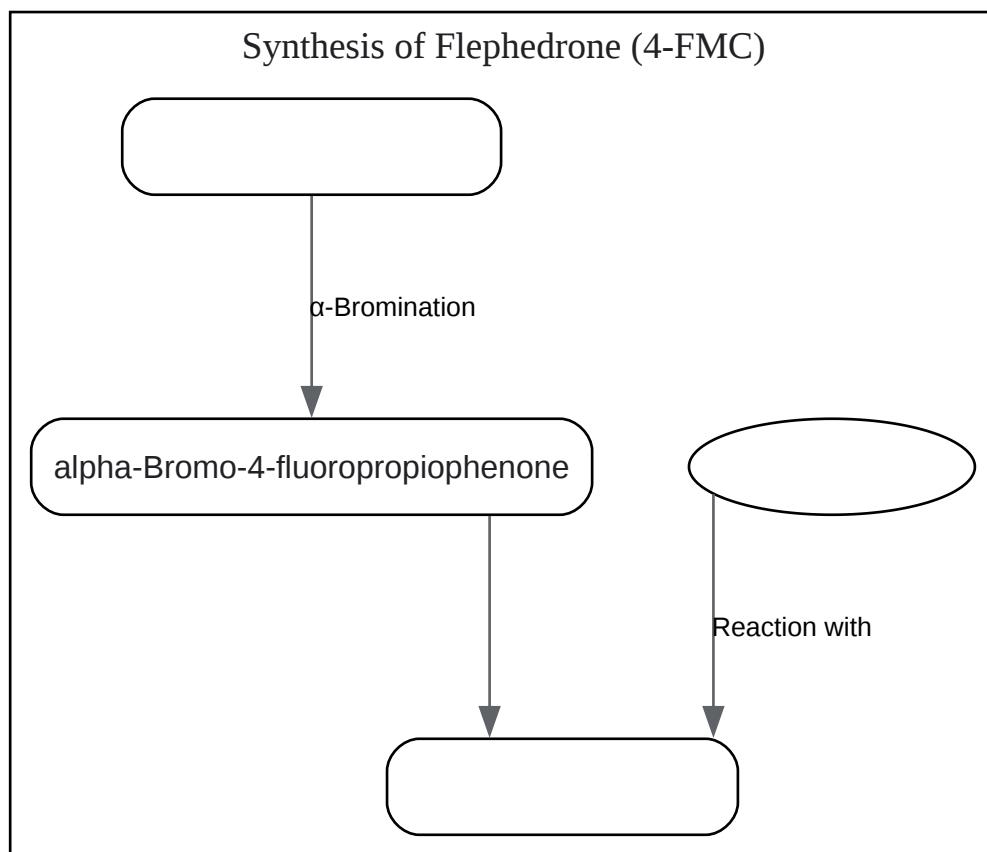
4-FMC is a ring-substituted analogue of methcathinone.^[3] The presence of a chiral center at the α -carbon results in two enantiomers, (S)-4-FMC and (R)-4-FMC; however, it is most commonly available as a racemic mixture.^[4]

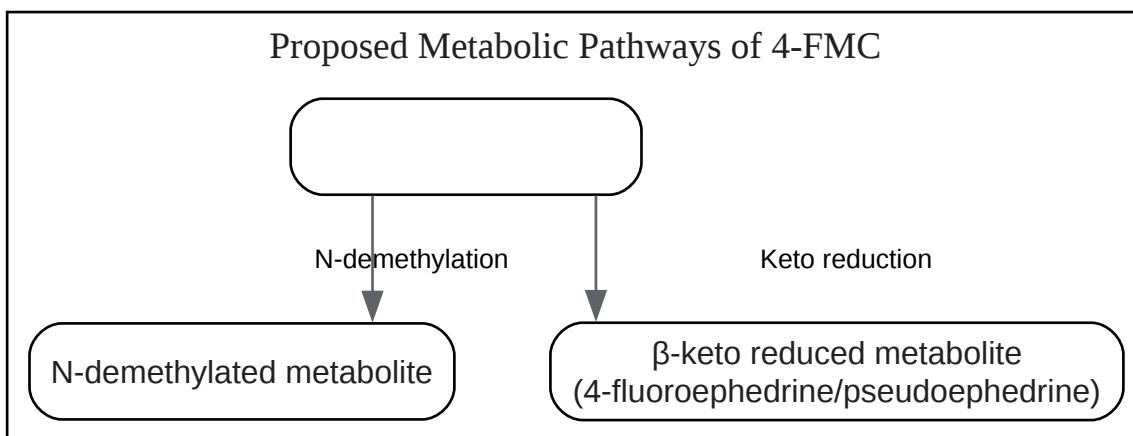
Table 1: Chemical and Physical Properties of **Flephedrone** (4-FMC)

Property	Value	Source
IUPAC Name	(RS)-1-(4-Fluorophenyl)-2-(methylamino)propan-1-one	[4] [5]
Synonyms	Flephedrone, 4-FMC	[5]
Chemical Formula	C ₁₀ H ₁₂ FNO	[1]
Molecular Weight	181.21 g/mol	[1]
CAS Number	7589-35-7	[5]
Appearance	White powder (hydrochloride salt)	[5]
Melting Point	220-222 °C (hydrochloride salt)	[4]
Solubility	Water-soluble (hydrochloride salt)	[4]
UVmax	253.6 nm	[5]

Synthesis

The first published synthesis of 4-FMC was in 1952.[\[4\]](#)[\[6\]](#) The primary method involves the α -bromination of a propiophenone precursor, followed by a reaction with N-methylamine.[\[4\]](#)





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